

Application Notes and Protocols: 2-Fluoro-4-hydrazinylpyridine in Agrochemical Synthesis

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Compound of Interest

Compound Name: 2-Fluoro-4-hydrazinylpyridine

Cat. No.: B1314933

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Introduction

2-Fluoro-4-hydrazinylpyridine is a key heterocyclic building block employed in the synthesis of a variety of agrochemicals. The presence of the fluorinated pyridine ring is a common feature in modern pesticides, contributing to enhanced metabolic stability, target binding affinity, and overall biological efficacy. The reactive hydrazine moiety serves as a versatile handle for constructing various heterocyclic systems, which are core components of many commercial herbicides and fungicides.

This document provides detailed application notes and experimental protocols for the synthesis of agrochemical precursors from **2-Fluoro-4-hydrazinylpyridine**, with a focus on the creation of pyridinyl-pyrazole and pyridinyl-hydrazone scaffolds.

Key Synthetic Applications

The primary application of **2-Fluoro-4-hydrazinylpyridine** in agrochemical synthesis is in the construction of larger, more complex heterocyclic structures. The hydrazine group readily undergoes condensation and cyclization reactions to form stable ring systems that are known to possess potent biological activity.

Two of the most common and effective applications are:

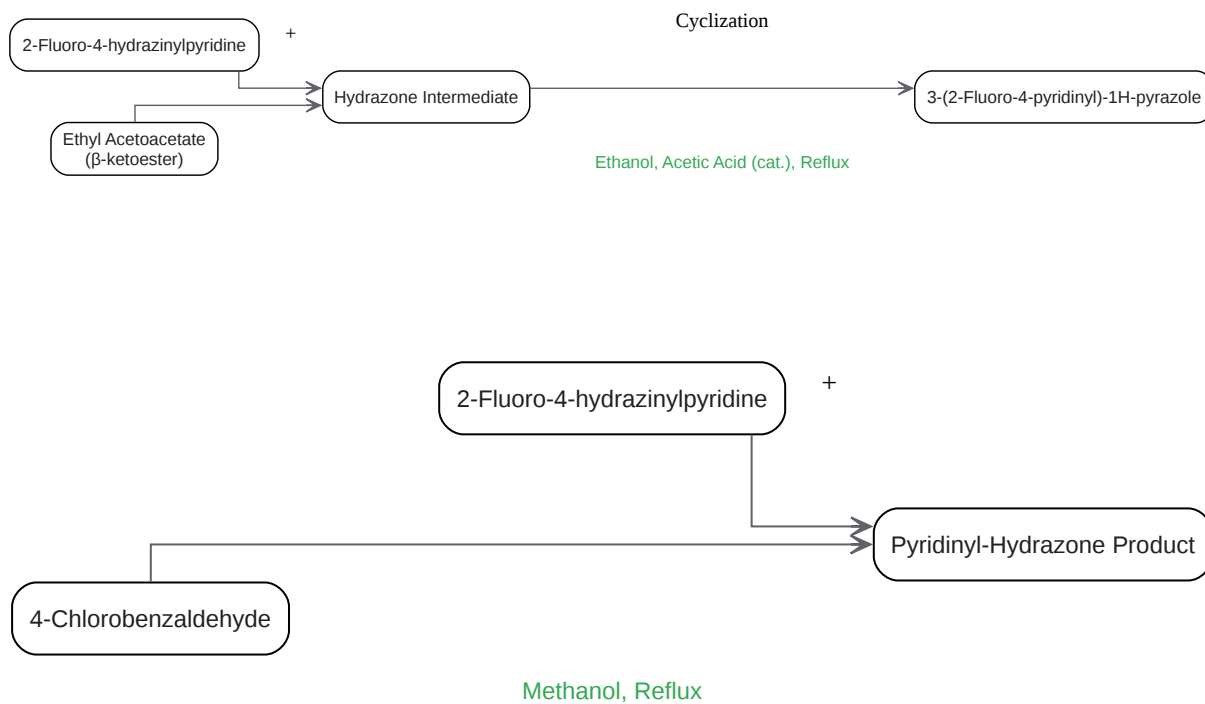
- **Synthesis of Pyridinyl-Pyrazoles:** These compounds are widely recognized for their herbicidal and fungicidal properties. The pyrazole ring is typically formed through the reaction of the hydrazinylpyridine with a 1,3-dicarbonyl compound or its equivalent.
- **Synthesis of Pyridinyl-Hydrazones:** Hydrazones are another important class of agrochemicals, particularly known for their insecticidal and fungicidal activities. These are synthesized through the condensation reaction of **2-Fluoro-4-hydrazinylpyridine** with various aldehydes and ketones.

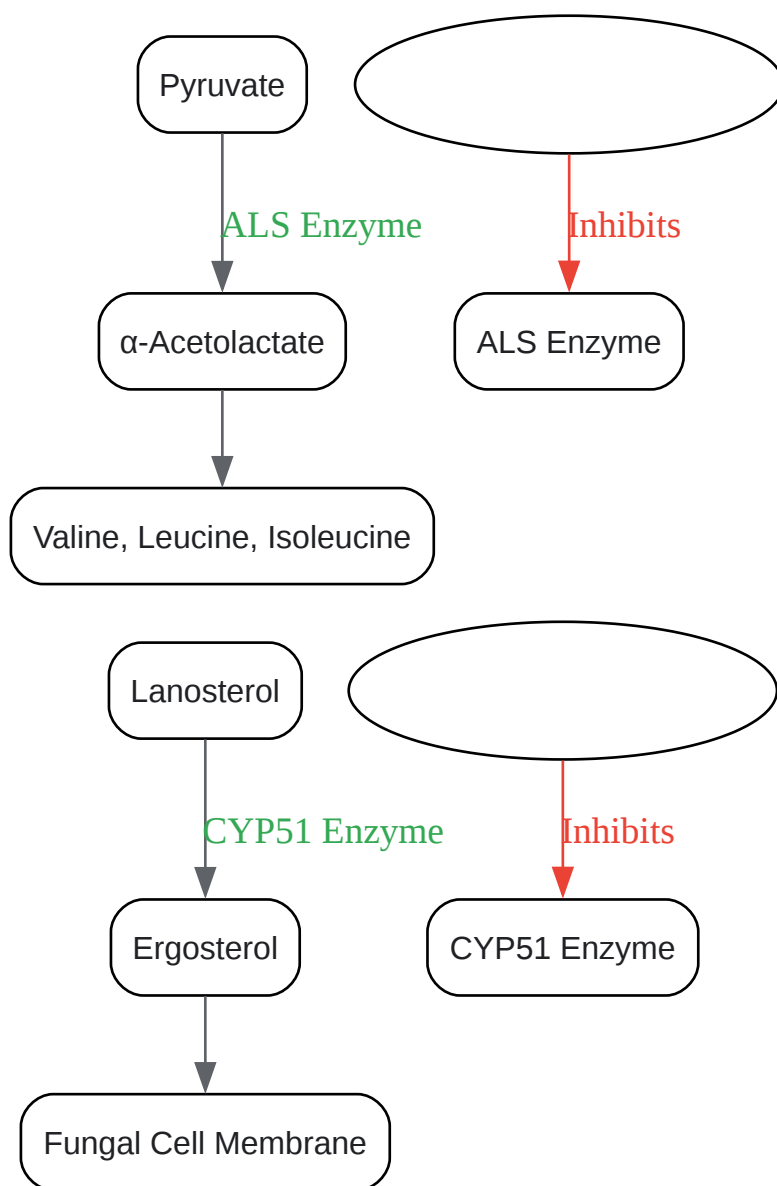
Experimental Protocols

Protocol 1: Synthesis of 3-(2-Fluoro-4-pyridinyl)-1H-pyrazole (A Pyrazole Fungicide Precursor)

This protocol details the synthesis of a pyridinyl-pyrazole derivative, a common scaffold in modern fungicides. The reaction involves a condensation and cyclization of **2-Fluoro-4-hydrazinylpyridine** with a β -ketoester.

Reaction Scheme:





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